

# Application Notes and Protocols: Sunset Yellow Aluminium Lake in Cosmetic Formulation

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## Compound of Interest

Compound Name: Food Yellow 3:1

Cat. No.: B093828

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## Introduction to Sunset Yellow Aluminium Lake

Sunset Yellow Aluminium Lake, also known as FD&C Yellow No. 6 Aluminum Lake or CI 15985:1, is a synthetic pigment widely used in the cosmetic, food, and pharmaceutical industries to impart a vibrant orange-yellow hue.[1][2][3] It is an oil-dispersible colorant, making it particularly suitable for anhydrous and oil-based cosmetic formulations where water-soluble dyes would be ineffective.[4] The term "lake" indicates that the dye has been precipitated onto an aluminum hydroxide substrate, rendering it insoluble in water and most organic solvents.[4] This insolubility is a key characteristic, preventing color bleeding and migration in finished products.

The primary mode of coloration with lake pigments is through dispersion.[1] Achieving a fine and uniform dispersion is critical to obtaining the desired color intensity, opacity, and stability in the final cosmetic product.

## Physicochemical Properties

A comprehensive understanding of the physicochemical properties of Sunset Yellow Aluminium Lake is essential for successful formulation development.

Property	Value/Description	Source
INCI Name	CI 15985:1	[1]
Synonyms	FD&C Yellow No. 6 Aluminum Lake, Pigment Yellow 104 Lake	[1]
CAS Number	15790-07-5	[1]
Appearance	Fine orange-yellow powder	[1]
Solubility	Insoluble in water and most organic solvents. Soluble in acidic and alkaline media.	[1]
Coloration Mechanism	Dispersion	[1]
Typical pH (2% slurry)	4.0 - 5.5	[1]
Particle Size	Typically < 7 microns for cosmetic grades	[1]

## Application in Cosmetic Formulations

Sunset Yellow Aluminium Lake is a versatile colorant for a wide range of cosmetic products, including:

- Lipsticks and Lip Glosses: Provides vibrant, long-lasting color.
- Eyeshadows and Blushes: Used in pressed powders and cream-to-powder formulations.
- Nail Polishes: Offers a stable and brilliant orange-yellow shade.
- Foundations and Concealers: As a color corrector or to adjust skin tones.

## Example Formulation: Anhydrous Lipstick

This example protocol outlines the formulation of a lipstick incorporating Sunset Yellow Aluminium Lake. The percentages represent a typical starting point and may be adjusted based

on desired texture, payoff, and stability. Lake pigments are commonly used at concentrations of 8-10% in lipsticks.

Phase	Ingredient	INCI Name	Percentage (w/w)	Function
A (Oil Phase)	Castor Oil	Ricinus Communis (Castor) Seed Oil	40.00	Pigment wetting and dispersion, gloss
	Jojoba Oil	Simmondsia Chinensis (Jojoba) Seed Oil	15.00	
	Caprylic/Capric Triglyceride	Caprylic/Capric Triglyceride	10.00	
B (Wax Phase)	Carnauba Wax	Copernicia Cerifera (Carnauba) Wax	10.00	Structuring agent, increases melting point
	Candelilla Wax	Euphorbia Cerifera (Candelilla) Wax	7.00	
	Beeswax	Cera Alba	5.00	
C (Color Phase)	Sunset Yellow Aluminium Lake	CI 15985:1	8.00	Colorant
	Titanium Dioxide	Titanium Dioxide	2.00	
D (Additive Phase)	Vitamin E	Tocopherol	0.50	Antioxidant
Flavor/Fragrance	Flavor/Aroma	2.50	Scent and taste	

## Experimental Protocols

## Protocol for Lipstick Formulation

This protocol details the manufacturing process for the lipstick formulation provided above.

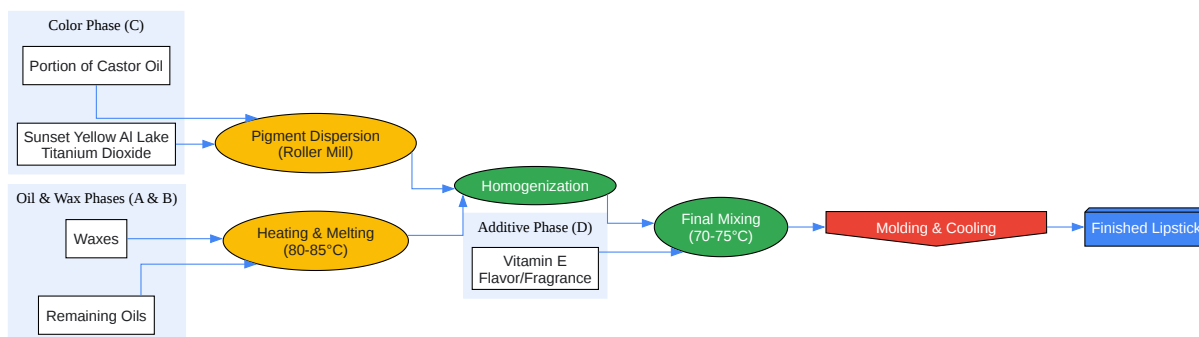
### Equipment:

- Beakers
- Hot plate with magnetic stirrer
- Overhead propeller mixer
- Roller mill or homogenizer
- Lipstick mold
- Spatulas
- Weighing balance

### Procedure:

- Pigment Dispersion:
  - In a beaker, combine the ingredients of the Color Phase (C) with a portion of the Castor Oil from the Oil Phase (A).
  - Mix thoroughly until the pigments are wetted.
  - Pass the mixture through a roller mill or homogenizer until the desired particle size and color development are achieved. A Hegman gauge can be used to check for fineness of grind.
- Preparation of the Base:
  - In a separate beaker, combine the remaining ingredients of the Oil Phase (A) and all ingredients of the Wax Phase (B).

- Heat the mixture on a hot plate to 80-85°C with continuous stirring until all waxes are completely melted and the mixture is uniform.
- Combining Phases:
  - Slowly add the dispersed pigment phase (from step 1) to the molten wax/oil base (from step 2) under constant propeller mixing.
  - Maintain the temperature at 80-85°C and mix until the color is homogeneously distributed.
- Final Additions:
  - Reduce the temperature to 70-75°C.
  - Add the ingredients of the Additive Phase (D) and mix until uniform.
- Molding:
  - Pour the molten lipstick mass into the lipstick mold at a suitable temperature (typically just above the solidification point to minimize defects).
  - Allow the lipsticks to cool at room temperature or in a cooling tunnel.
- Finishing:
  - Once solidified, carefully remove the lipsticks from the mold.
  - Place them in their final packaging.



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Diagram of the lipstick formulation workflow.

## Protocol for Stability Testing

Stability testing is crucial to ensure the quality, safety, and shelf life of the cosmetic product. An accelerated stability study is performed to predict the long-term stability.

Equipment:

- Stability chambers (controlled temperature and humidity)
- Refrigerator
- Freezer
- Spectrocolorimeter

- Viscometer
- pH meter (for emulsions)
- Penetrometer (for stick hardness)
- UV light chamber

Procedure:

- Sample Preparation: Prepare a sufficient number of lipstick samples from a single batch in their final packaging.
- Storage Conditions:
  - Room Temperature (Control):  $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$  /  $60\% \text{ RH} \pm 5\% \text{ RH}$
  - Elevated Temperature:  $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$  /  $75\% \text{ RH} \pm 5\% \text{ RH}$
  - Elevated Temperature 2:  $45^{\circ}\text{C} \pm 2^{\circ}\text{C}$  /  $75\% \text{ RH} \pm 5\% \text{ RH}$
  - Low Temperature:  $5^{\circ}\text{C} \pm 3^{\circ}\text{C}$
  - Freeze-Thaw Cycling: 3 cycles of 24 hours at  $-10^{\circ}\text{C}$  followed by 24 hours at  $25^{\circ}\text{C}$ .
  - Light Exposure: Samples are exposed to a controlled UV light source.
- Testing Intervals: Evaluate the samples at baseline ( $T=0$ ) and at specified intervals (e.g., 1 week, 2 weeks, 1 month, 2 months, 3 months).
- Parameters to Evaluate:
  - Organoleptic Properties: Appearance, color, odor, and texture.
  - Physical Properties:
    - Color Change ( $\Delta E$ ): *Measured using a spectrophotometer. A  $\Delta E$  value of  $>3$  is generally considered a noticeable change.*

- Hardness: Measured with a penetrometer.
- Melting Point: Determined using a melting point apparatus.
- "Sweating" or "Bleeding": Visual assessment of oil separation on the lipstick surface.
- Chemical Properties: While not standard for a simple lipstick, pH and viscosity would be critical for emulsion-based products containing the lake.
- Packaging Compatibility: Check for any interaction between the product and the packaging.



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